

Physical and chemical properties of 6FDA (CAS 1107-00-2)

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Compound of Interest

Compound Name: 4,4'-
(Hexafluoroisopropylidene)diphthalic anhydride

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An In-Depth Technical Guide to the Physical and Chemical Properties of **4,4'-(Hexafluoroisopropylidene)diphthalic Anhydride (6FDA)**

CAS Number: 1107-00-2

This technical guide provides a comprehensive overview of the physical and chemical properties of **4,4'-(hexafluoroisopropylidene)diphthalic anhydride (6FDA)**, a key monomer in the synthesis of high-performance polyimides. This document is intended for researchers, scientists, and professionals in the fields of materials science and drug development.

Chemical Identity and Molecular Properties

6FDA is an aromatic dianhydride characterized by the presence of a hexafluoroisopropylidene group, which imparts unique properties to the polymers derived from it.^{[1][2]}

Property	Value	Source
Molecular Formula	C ₁₉ H ₆ F ₆ O ₆	[2][3]
Molecular Weight	444.24 g/mol	[1][3]
Appearance	White to off-white or pale yellow crystalline powder	
IUPAC Name	5-[2-(1,3-dioxo-2-benzofuran-5-yl)-1,1,1,3,3,3-hexafluoropropan-2-yl]-2-benzofuran-1,3-dione	
Synonyms	2,2-Bis(3,4-dicarboxyphenyl)hexafluoropropane dianhydride, 4,4'-(Hexafluoroisopropylidene)bis(phthalic anhydride)	

Physicochemical Properties

The physical and chemical properties of 6FDA are crucial for its application in polymer synthesis. These properties influence its reactivity, processability, and the characteristics of the resulting materials.

Thermal Properties

The thermal stability of 6FDA is a key attribute, contributing to the high thermal resistance of the polyimides synthesized from it.

Property	Value	Source
Melting Point	244-247 °C	[3]
Boiling Point (Predicted)	494.5 ± 45.0 °C at 760 mmHg	
Glass Transition Temperature (Tg) of 6FDA-based Polyimides	Generally above 250 °C	[4]
Thermal Decomposition (5% weight loss) of 6FDA-based Polyimides	Exceeding 500 °C	[4]

Solubility

6FDA exhibits good solubility in a variety of organic solvents, which is advantageous for polymerization reactions and processing.[4]

Solvent	Solubility	Source
Water	Hydrolyzes to the corresponding tetracarboxylic acid	[4]
Acetone	Soluble	
Acetonitrile (hot)	Soluble	
N-Methyl-2-pyrrolidone (NMP)	Soluble	[5]
Dimethylacetamide (DMAc)	Soluble	
Dimethylformamide (DMF)	Soluble	[6]
Tetrahydrofuran (THF)	Soluble	

Experimental Protocols

The following sections detail the methodologies for determining the key physical and chemical properties of 6FDA.

Melting Point Determination

The melting point of 6FDA is determined using a capillary melting point apparatus.

Protocol:

- A small amount of the crystalline 6FDA powder is packed into a capillary tube to a height of 2-3 mm.[\[7\]](#)
- The capillary tube is placed in a melting point apparatus.[\[7\]](#)
- The sample is heated at a steady rate until the temperature is approximately 15-20°C below the expected melting point.
- The heating rate is then reduced to 1-2°C per minute to ensure accurate measurement.[\[7\]](#)
- The temperature at which the first drop of liquid appears and the temperature at which the entire sample becomes a clear liquid are recorded as the melting range.[\[7\]](#)

Thermal Analysis: Differential Scanning Calorimetry (DSC)

DSC is employed to determine the glass transition temperature (T_g) of polyimides derived from 6FDA.

Protocol:

- A small, known weight of the 6FDA-based polyimide sample (typically 5-10 mg) is hermetically sealed in an aluminum pan.[\[8\]](#)
- An empty sealed pan is used as a reference.[\[8\]](#)
- The sample and reference are placed in the DSC cell.
- The temperature is typically ramped at a heating rate of 10°C/min under a nitrogen atmosphere.[\[5\]](#)

- The heat flow to the sample is measured as a function of temperature, and the glass transition is observed as a step change in the baseline of the DSC thermogram.[8]

Thermal Analysis: Thermogravimetric Analysis (TGA)

TGA is used to evaluate the thermal stability and decomposition temperature of 6FDA and its derived polyimides.

Protocol:

- A known weight of the sample (typically 5-10 mg) is placed in a TGA crucible.[9]
- The crucible is placed on a sensitive microbalance within the TGA furnace.
- The sample is heated at a controlled rate, commonly 10 K/min, under an inert atmosphere such as nitrogen.[10]
- The weight of the sample is continuously monitored as a function of temperature.
- The temperature at which a specific percentage of weight loss occurs (e.g., 5%) is determined from the TGA curve and is indicative of the onset of decomposition.[4]

Spectroscopic Analysis: ^1H -NMR Spectroscopy

^1H -NMR spectroscopy is used to confirm the chemical structure of 6FDA and its derivatives.

Protocol:

- A small amount of the 6FDA sample is dissolved in a deuterated solvent, such as dimethyl sulfoxide- d_6 (DMSO- d_6).[5]
- The solution is transferred to an NMR tube.
- The ^1H -NMR spectrum is acquired using a spectrometer, for example, a 300 MHz instrument.[5]
- The chemical shifts, integration, and splitting patterns of the proton signals are analyzed to confirm the molecular structure.

Spectroscopic Analysis: Fourier-Transform Infrared (FT-IR) Spectroscopy

FT-IR spectroscopy is utilized to identify the functional groups present in 6FDA.

Protocol:

- A small amount of the 6FDA powder is mixed with dry potassium bromide (KBr) and pressed into a thin, transparent pellet.
- Alternatively, the spectrum can be obtained using an Attenuated Total Reflectance (ATR) accessory by placing the powder directly on the ATR crystal.
- A background spectrum of the empty sample holder or clean ATR crystal is recorded.[\[11\]](#)
- The sample is placed in the spectrometer, and the FT-IR spectrum is recorded over a typical range of 4000-400 cm^{-1} .[\[12\]](#)
- The characteristic absorption bands corresponding to the anhydride and hexafluoroisopropylidene groups are identified.

Synthesis of 6FDA

The synthesis of 6FDA typically involves a multi-step process starting from hexafluoroacetone and xylene.

Caption: Synthesis pathway of 6FDA from hexafluoroacetone and o-xylene.

Applications

6FDA is a crucial monomer for the synthesis of high-performance fluorinated polyimides.[\[2\]](#) These polymers exhibit a unique combination of properties including high thermal stability, excellent chemical resistance, low dielectric constant, and high gas permeability, making them suitable for a wide range of advanced applications:

- Gas Separation Membranes: For the separation of gases such as CO_2/CH_4 and O_2/N_2 .[\[1\]](#)

- Microelectronics: As insulating layers and passivation coatings in integrated circuits and flexible displays.[1]
- Aerospace and Defense: In applications requiring high-temperature resistance and durability. [2]
- Optical Materials: Due to their high optical transparency.[4]

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